

Furtrethonium iodide solubility in DMSO and PBS

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Compound of Interest

Compound Name: *Furtrethonium iodide*

CAS No.: *541-64-0*

Cat. No.: *B1218996*

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Furtrethonium Iodide Technical Support Center

Welcome to the technical support center for **furtrethonium iodide**. This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and handling of **furtrethonium iodide** in common laboratory solvents, DMSO and PBS.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **furtrethonium iodide** in DMSO?

While specific quantitative solubility data for **furtrethonium iodide** in DMSO is not readily available in the literature, its chemical structure as a quaternary ammonium salt suggests it is a polar molecule.^[1] Generally, polar compounds tend to be soluble in polar aprotic solvents like DMSO.^[1] However, it is crucial to be aware of potential stability issues.

Q2: Are there any stability concerns when dissolving **furtrethonium iodide** in DMSO?

Yes, caution is advised when using DMSO as a solvent for **furtrethonium iodide**. DMSO can oxidize iodide ions (I^-) to iodine (I_2), which can be exacerbated by factors such as heat and the presence of acid. This degradation can alter the chemical properties and biological activity of your compound. It is recommended to use freshly prepared solutions and avoid long-term storage in DMSO.

Q3: What is the recommended method for dissolving **furtrethonium iodide** in PBS?

Furtrethonium iodide is reported to be soluble in water.^[1] As PBS is a water-based buffered solution, it is a suitable solvent for preparing aqueous solutions of **furtrethonium iodide** for many biological applications. Direct dissolution in PBS with gentle agitation or vortexing is typically effective.

Q4: How should I store solutions of **furtrethonium iodide**?

For aqueous solutions in PBS, it is best to prepare them fresh for each experiment. If short-term storage is necessary, refrigeration at 2-8°C is recommended. For longer-term storage, aliquoting and freezing at -20°C or -80°C can be considered, although the stability of **furtrethonium iodide** under these conditions should be validated for your specific application. As mentioned, long-term storage in DMSO is not recommended due to potential degradation.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Difficulty dissolving in PBS	Insufficient mixing or low temperature.	- Ensure the PBS is at room temperature. - Use a vortex mixer or sonicate briefly to aid dissolution. - Gently warm the solution (e.g., to 37°C) to increase solubility, but monitor for any signs of degradation.
Precipitate forms in the solution	The concentration exceeds the solubility limit.	- Prepare a more dilute solution. - If a higher concentration is required, consider a different solvent system, but be mindful of compatibility with your assay.
Solution turns yellow or brown in DMSO	Oxidation of the iodide ion to iodine.	- This indicates degradation of the compound. - Prepare a fresh solution immediately before use. - Consider using an alternative solvent if possible. - Protect the solution from light and heat.
Inconsistent experimental results	Degradation of the compound in the stock solution.	- Always use freshly prepared solutions. - Validate the stability of your stock solution under your storage conditions. - For DMSO stocks, minimize the time between preparation and use.

Quantitative Data Summary

Specific quantitative solubility data for **furtrethonium iodide** in DMSO and PBS is not available in published literature. However, qualitative solubility information is summarized below.

Solvent	Qualitative Solubility
Water	Soluble[1]
Alcohol	Soluble[1]
Benzene	Practically Insoluble[1]
DMSO	Expected to be soluble, but with stability concerns.
PBS	Expected to be soluble.

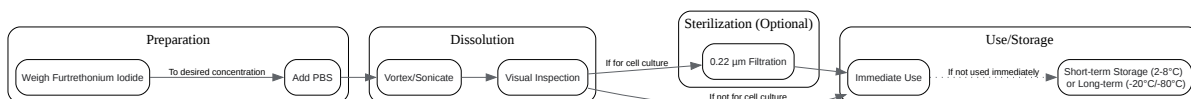
Experimental Protocols

Protocol for Preparing a Furtrethonium Iodide Stock Solution in PBS

- Preparation:
 - Bring the **furtrethonium iodide** powder and PBS to room temperature.
 - Weigh the desired amount of **furtrethonium iodide** in a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of sterile PBS to the tube to achieve the desired stock concentration.
 - Vortex the tube for 30-60 seconds until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no undissolved particles.
- Sterilization (if required for cell culture):
 - Filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- Use and Storage:
 - It is highly recommended to use the solution immediately.

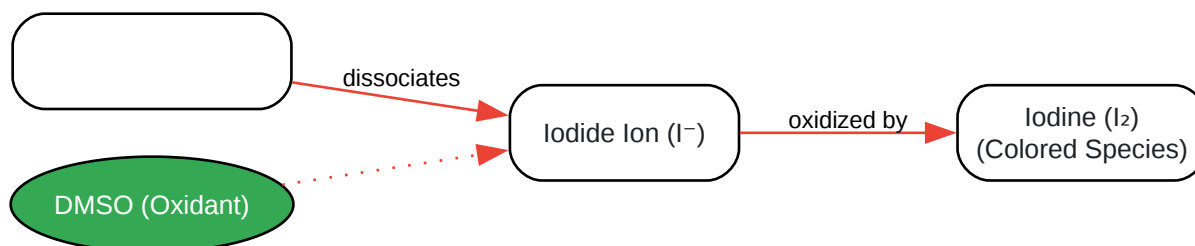
- For short-term storage, store at 2-8°C for no more than 24 hours.
- For longer-term storage, aliquot the solution into single-use volumes and store at -20°C or -80°C. Perform a stability test for your specific experimental conditions.

Visualizations



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Caption: Workflow for preparing a **furtrethonium iodide** solution in PBS.



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Caption: Potential degradation pathway of **furtrethonium iodide** in DMSO.

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References

- 1. solubilityofthings.com [solubilityofthings.com]

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